

Application Note: Protocol for Dissolving and Storing Muscarone

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Compound of Interest

Compound Name: **Muscarone**

Cat. No.: **B076360**

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Muscarone** is a potent agonist of muscarinic acetylcholine receptors (mAChRs), making it a valuable tool in neuroscience, pharmacology, and drug development for studying the cholinergic system.^{[1][2]} Like many bioactive small molecules, the integrity of experimental results using **Muscarone** is critically dependent on its proper handling, dissolution, and storage. Improper procedures can lead to degradation of the compound, altering its effective concentration and leading to inaccurate and irreproducible data. This document provides a detailed protocol for the effective dissolution and storage of **Muscarone** to ensure its stability and efficacy for *in vitro* and *in vivo* studies.

Physicochemical and Handling Data

A summary of **Muscarone**'s properties is essential for accurate preparation of stock solutions. The data below is for **Muscarone** Chloride, a common salt form.

Property	Value	Source
Chemical Name	1-((2S,4R,5S)-4-hydroxy-5-methyltetrahydrofuran-2-yl)-N,N,N-trimethylmethanaminium chloride	MedKoo Biosciences[3]
Molecular Formula	C ₉ H ₂₀ ClNO ₂	MedKoo Biosciences[3]
Molecular Weight	209.71 g/mol	MedKoo Biosciences[3]
Appearance	Solid powder	MedKoo Biosciences[3]
Solubility	Soluble in DMSO. Water solubility is also expected, as the related compound Muscarine is readily soluble in water.[1]	MedKoo Biosciences[3]
Purity	>95% (typical)	MedKoo Biosciences[3]

Experimental Protocols

Protocol 1: Preparation of Muscarone Stock Solution

This protocol details the steps for preparing a concentrated stock solution of **Muscarone**. It is critical to use anhydrous solvents and sterile techniques, especially if the solution will be used in cell culture.

Materials:

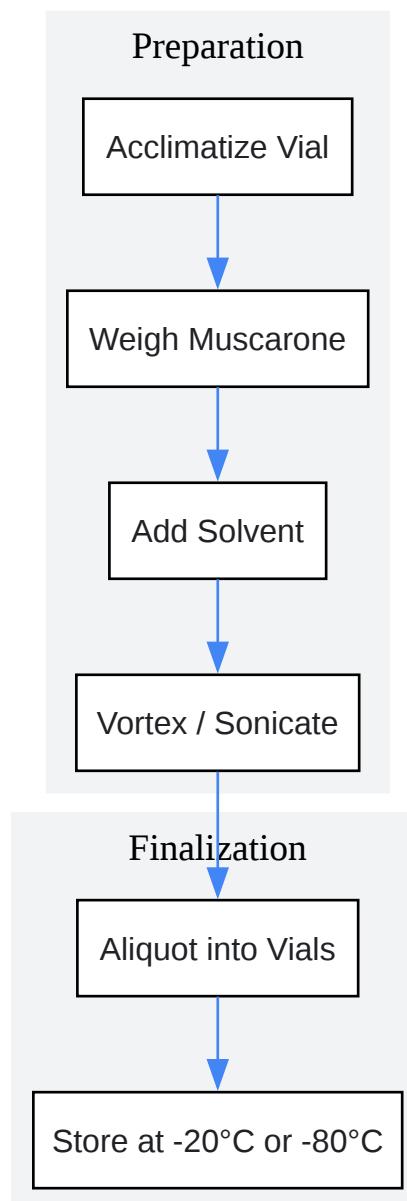
- **Muscarone** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or sterile deionized water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials

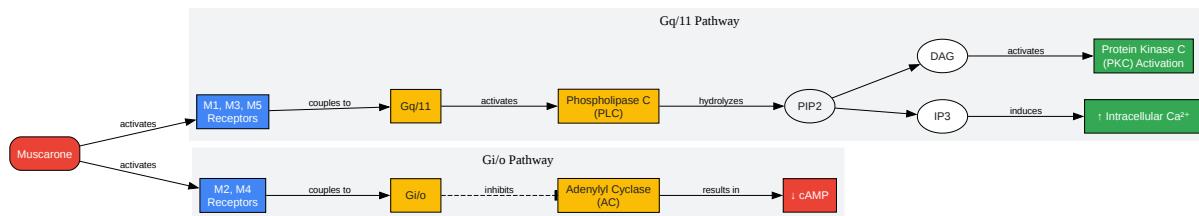
- Vortex mixer and/or sonicator
- Calibrated micropipettes and sterile tips

Procedure:

- Acclimatization: Before opening, allow the vial of **Muscarone** powder to equilibrate to room temperature for at least 60 minutes.^[4] This prevents condensation of atmospheric moisture onto the hygroscopic compound.
- Calculation: Determine the mass of **Muscarone** powder required to achieve the desired stock concentration.
 - Formula: Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (g/mol)
 - Example for a 10 mM stock in 1 mL: Mass (mg) = 10 mM × 1 mL × 209.71 g/mol = 2.097 mg
- Weighing: In a chemical fume hood, carefully weigh the calculated amount of **Muscarone** powder using an analytical balance. Transfer the powder to a sterile tube.
- Dissolution: Add the calculated volume of the chosen solvent (e.g., DMSO) to the tube containing the **Muscarone** powder.
- Mixing: Tightly cap the tube and vortex thoroughly. If necessary, use a sonicator bath for a few minutes to ensure complete dissolution. Visually inspect the solution to confirm no solid particles remain.
- Sterilization (for cell culture): If the stock solution is intended for cell culture and a non-sterile solvent was used, it should be sterilized by filtration through a 0.22 μ m syringe filter.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed vials. This minimizes contamination and degradation from repeated freeze-thaw cycles.

- Labeling & Storage: Clearly label each aliquot with the compound name, concentration, date, and solvent. Proceed immediately to the storage protocol.





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